

Application Notes and Protocols: Preparing a Stock Solution of BMS-901715

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Compound of Interest

Compound Name: BMS-901715

Cat. No.: B11933346

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Introduction

BMS-901715 is a potent and selective inhibitor of the AAK1 (AP2-associated protein kinase 1).

[1] Accurate preparation of a stock solution is the first critical step for any in vitro or in vivo experiment to ensure reliable and reproducible results. This document provides a detailed protocol for the preparation of a stock solution of **BMS-901715**, along with essential data and safety precautions.

Chemical Properties of BMS-901715

A thorough understanding of the chemical properties of a compound is fundamental to its proper handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₈ N ₁₀ O	Calculated
Molecular Weight	476.57 g/mol	Calculated
Appearance	Solid (assumed)	General knowledge
Solubility	Expected to be soluble in DMSO. Poorly soluble in aqueous solutions.	Inferred from similar compounds
Stability	Store in a cool, dry place. Protect from light.	General best practice

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **BMS-901715** in Dimethyl Sulfoxide (DMSO).

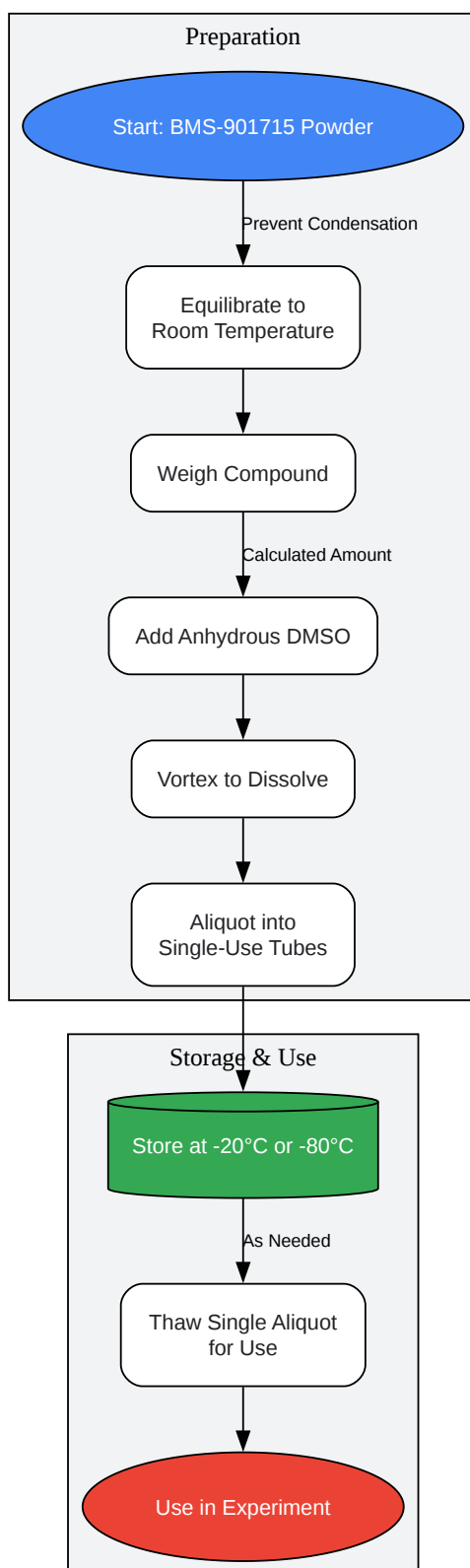
Materials:

- **BMS-901715** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibrate:** Allow the vial containing **BMS-901715** powder to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **BMS-901715**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.77 mg of the compound.
 - **Calculation:**
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 476.57 \text{ g/mol} * 1000 \text{ mg/g} = 4.77 \text{ mg}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **BMS-901715**. To prepare a 10 mM solution with 4.77 mg of the compound, add 1 mL of DMSO.
- **Mixing:** Close the tube tightly and vortex thoroughly until the compound is completely dissolved. If necessary, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. When ready to use, thaw a single aliquot at room temperature.

Experimental Workflow

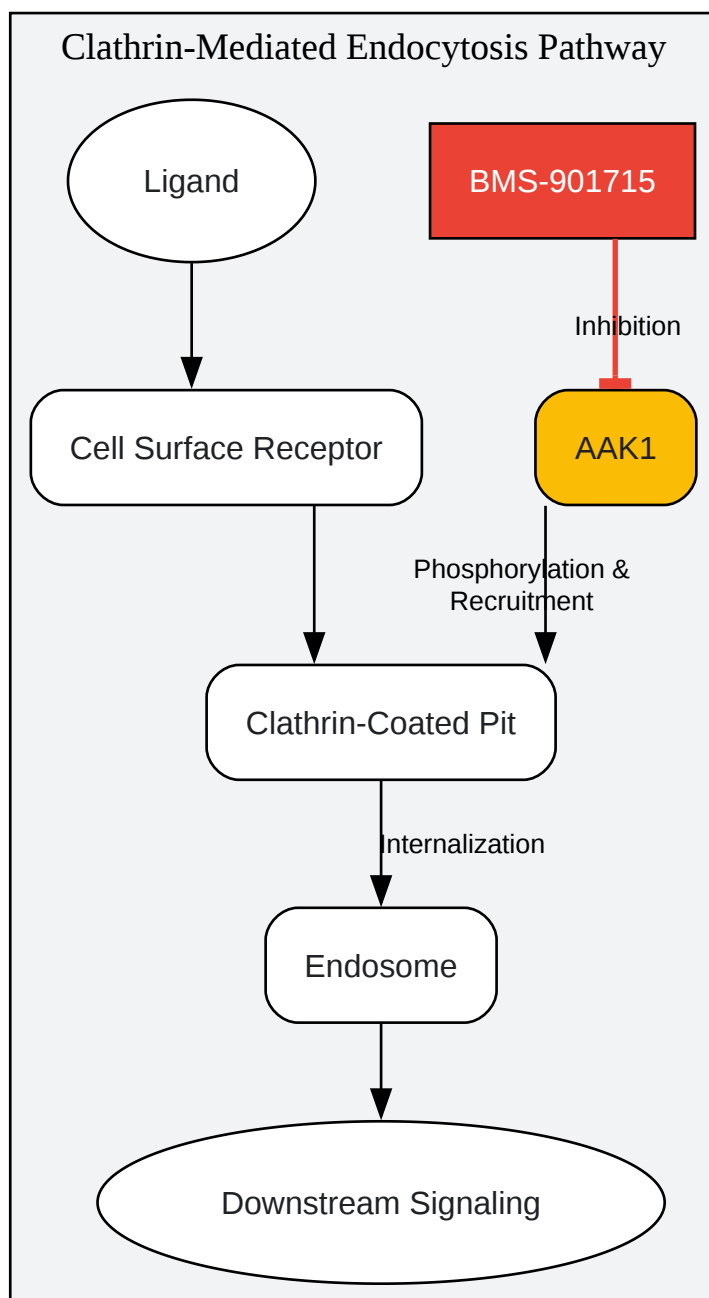


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Caption: Workflow for preparing a **BMS-901715** stock solution.

Signaling Pathway Implication

BMS-901715 is an inhibitor of AAK1, a kinase involved in the regulation of clathrin-mediated endocytosis. By inhibiting AAK1, **BMS-901715** can modulate cellular signaling pathways that rely on this process for receptor internalization and signal transduction.



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Caption: Inhibition of AAK1 by **BMS-901715** in the endocytosis pathway.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional laboratory guidance. Always adhere to your institution's safety protocols and consult the manufacturer's safety data sheet (SDS) for the most current and comprehensive safety information. The solubility and stability of **BMS-901715** should be empirically determined for your specific experimental conditions.

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References

- 1. BMS-901715 | AKK1 | Ambeed.com [ambeed.com]
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